

Technical Guide: Chloridazon-d5 for Analytical and Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Chloridazon-d5**, a deuterated internal standard for the herbicide Chloridazon. It is intended for use in analytical testing, particularly for the quantification of Chloridazon in various matrices by isotope dilution mass spectrometry.

Physicochemical Properties and Specifications

Chloridazon-d5 is a stable, isotopically labeled form of Chloridazon, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This substitution results in a mass shift that allows for its differentiation from the unlabeled analyte in mass spectrometry, while maintaining nearly identical chemical and physical properties. It is a synthetic compound primarily used as a reference material in laboratory settings for the analysis of pesticide residues.

Table 1: Summary of Quantitative Data for **Chloridazon-d5**



Parameter	Typical Value/Specification	Source
Chemical Formula	C10H3D5CIN3O	[1]
CAS Number	1246818-99-4	[1][2]
Molecular Weight	226.67 g/mol	[1][2]
Exact Mass	226.0669733 Da	
Chemical Purity	> 95%	
Isotopic Enrichment	≥ 98 atom % D	
Appearance	Solid	N/A
Storage Temperature	Room Temperature	

Note: Specific values for purity, isotopic enrichment, and concentration are lot-dependent and can be found on the Certificate of Analysis provided by the supplier.

Mechanism of Action of Chloridazon

Chloridazon is a selective herbicide that acts by inhibiting photosynthesis in susceptible plants. Its primary target is the Photosystem II (PSII) complex located in the thylakotilakoid membranes of chloroplasts.

Specifically, Chloridazon disrupts the photosynthetic electron transport chain by binding to the D1 protein within the PSII reaction center. This binding blocks the plastoquinone (PQ) binding site, thereby inhibiting the transfer of electrons from the primary electron acceptor, pheophytin, to the mobile plastoquinone pool. The interruption of this electron flow, known as the Hill Reaction, leads to a cascade of inhibitory effects, including the cessation of ATP and NADPH production, which are essential for CO₂ fixation. The resulting buildup of highly energetic molecules leads to oxidative stress and ultimately cell death in the target weed species.



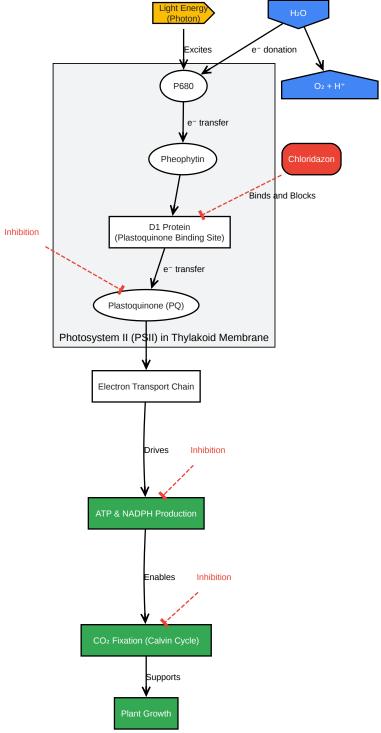


Figure 1: Simplified Signaling Pathway of Chloridazon's Herbicidal Action

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Caption: Figure 1: Simplified Signaling Pathway of Chloridazon's Herbicidal Action.



Experimental Protocols

Chloridazon-d5 is intended for use as an internal standard in analytical methods for the determination of Chloridazon. The following is a representative protocol for the analysis of Chloridazon in water samples using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Solid Phase Extraction (SPE)

- Sample Filtration: Filter water samples through a 0.7-μm glass fiber filter to remove particulate matter.
- Internal Standard Spiking: Fortify the filtered water sample with a known concentration of **Chloridazon-d5** solution (e.g., in acetonitrile or methanol).
- SPE Cartridge Conditioning: Condition a graphitized carbon-based SPE cartridge by passing methanol followed by deionized water through it.
- Sample Loading: Load the spiked water sample onto the conditioned SPE cartridge at a controlled flow rate.
- Cartridge Washing: Wash the cartridge with deionized water to remove interfering substances.
- Elution: Elute the retained analytes (Chloridazon and **Chloridazon-d5**) from the cartridge using an appropriate solvent mixture, such as methanol or an acidified mixture of methylene chloride and methanol.
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in a known volume of a suitable solvent (e.g., a mixture of the mobile phase).



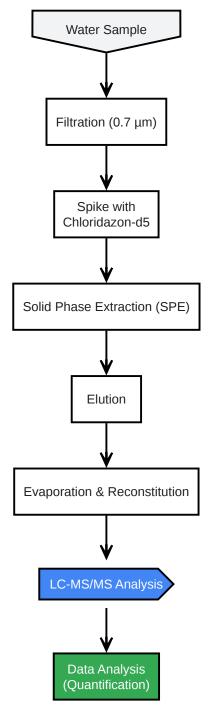


Figure 2: Workflow for Sample Preparation and Analysis

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References

- 1. Chloridazon-d5 | C10H8ClN3O | CID 71314678 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chloridazon-d5 (Major) | CAS 1246818-99-4 | LGC Standards [lgcstandards.com]
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